

Preparing Stock Solutions of (Rac)-BRD0705: An Application Note and Protocol

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Compound of Interest

Compound Name: (Rac)-BRD0705

Cat. No.: B10819768

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **(Rac)-BRD0705**, a racemic mixture of the potent and selective GSK3 α inhibitor, BRD0705.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results in preclinical research and drug development. This guide outlines the necessary materials, step-by-step procedures for dissolution, and recommended storage conditions to maintain the integrity and activity of the compound.

Introduction to (Rac)-BRD0705

(Rac)-BRD0705 is the racemic form of BRD0705, a potent and orally active inhibitor of Glycogen Synthase Kinase 3 α (GSK3 α).^[5] BRD0705 exhibits significant selectivity for GSK3 α over its paralog GSK3 β . This selectivity is attributed to the exploitation of an aspartate-glutamate "switch" between the two kinases. The active enantiomer, BRD0705, has an IC₅₀ of 66 nM for GSK3 α and is being investigated for its therapeutic potential in acute myeloid leukemia (AML). Given its role in cellular signaling pathways, precise and consistent preparation of **(Rac)-BRD0705** solutions is paramount for in vitro and in vivo studies.

Chemical and Physical Properties

A summary of the key quantitative data for **(Rac)-BRD0705** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₃ N ₃ O	
Molecular Weight	321.42 g/mol	
CAS Number	2056261-41-5	
Appearance	Solid	
Purity	>95% (typical)	
Solubility (DMSO)	≥ 64 mg/mL (199.11 mM)	
Solubility (Ethanol)	64 mg/mL	
Solubility (Water)	Insoluble	

Experimental Protocols

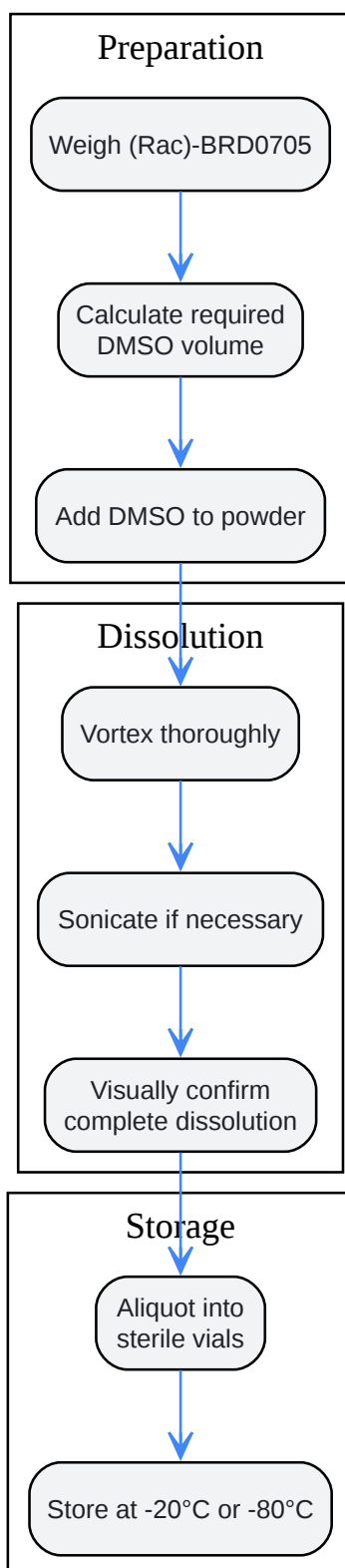
Materials and Equipment

- **(Rac)-BRD0705** powder
- Dimethyl sulfoxide (DMSO), anhydrous/hygroscopic-free
- Ethanol
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile, disposable tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM DMSO Stock Solution (for in vitro use)

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for cell-based assays.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **(Rac)-BRD0705** stock solution.

Procedure:

- **Equilibration:** Allow the vial of **(Rac)-BRD0705** powder to equilibrate to room temperature for at least one hour before opening to prevent condensation.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **(Rac)-BRD0705** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.214 mg of the compound.
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the **(Rac)-BRD0705** powder. It is crucial to use fresh, moisture-free DMSO as its hygroscopic nature can negatively impact solubility.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If particulates remain, sonication is recommended to facilitate dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any undissolved material.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. Store the aliquots at -20°C for up to one month or at -80°C for up to two years for long-term storage.

Preparation of Formulations for in vivo Studies

For animal experiments, **(Rac)-BRD0705** can be formulated for oral administration. Below is a common formulation protocol.

Procedure:

- Prepare a concentrated stock solution of **(Rac)-BRD0705** in DMSO (e.g., 75 mg/mL).
- In a sterile tube, add 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is clear.

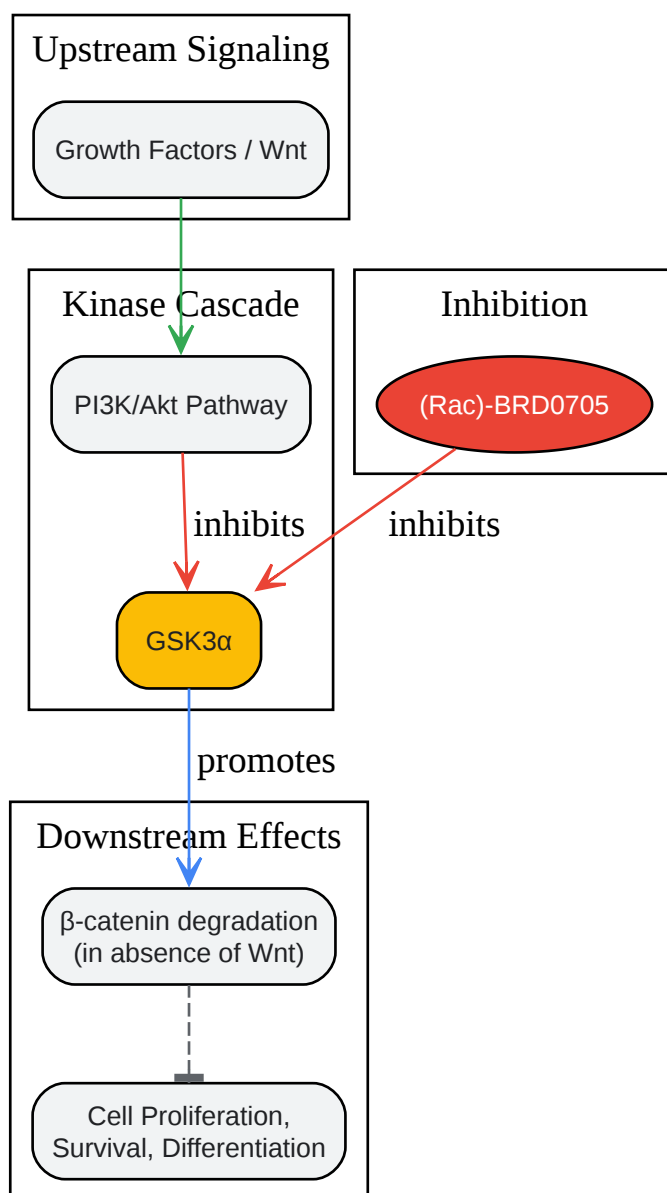
- Add 450 μ L of saline to bring the final volume to 1 mL.
- This formulation should be prepared fresh on the day of use. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.

Safety and Handling Precautions

- **(Rac)-BRD0705** is for research use only and should not be used for human consumption.
- Always handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information.

Signaling Pathway Context

The diagram below illustrates the simplified signaling pathway in which GSK3 α , the target of BRD0705, is involved.



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Caption: Simplified GSK3α signaling pathway and the inhibitory action of **(Rac)-BRD0705**.

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